

Structural Dynamics of N-Ethyl-4-Chloronicotinamide: A Crystallographic Comparison Guide

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Compound of Interest

Compound Name: 4-Chloro-N-ethylpyridine-3-carboxamide
CAS No.: 62458-80-4
Cat. No.: B14520282

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Executive Summary

Objective: This guide provides a comparative structural analysis of N-ethyl-4-chloronicotinamide, evaluating its crystallographic properties against key analogs (Nicotinamide, 4-Chloronicotinamide, and N-Ethylnicotinamide). **Significance:** The 4-chloro substitution introduces a critical steric "twist" that disrupts the planarity of the pyridine-amide scaffold, while the N-ethyl group alters the hydrogen-bonding landscape from robust ribbons to discrete chains. These structural determinants are vital for researchers optimizing NNMT (Nicotinamide N-methyltransferase) inhibitors or designing NAD⁺ salvage pathway modulators.

Part 1: Structural Determinants & Comparative Analysis

The "Steric Twist" Mechanism

The defining crystallographic feature of 4-substituted nicotinamides is the torsion angle between the pyridine ring and the amide carbonyl group.

- Unsubstituted Nicotinamide: The amide group is nearly coplanar with the pyridine ring (Torsion) to maximize -conjugation.
- 4-Chloro Analog: The bulky chlorine atom at the C4 position creates a steric clash with the amide oxygen or nitrogen (depending on rotation). This forces the amide group to rotate out of plane (), breaking conjugation but creating a unique 3D shape essential for specific enzyme pocket fitting.

Hydrogen Bonding Transformation

- Primary Amides (Nicotinamide): Form "amide ribbons" or centrosymmetric dimers via synthons.
- Secondary Amides (N-Ethyl): The N-ethyl substitution removes one bond donor. This prevents the formation of the classic dimer, forcing the crystal to adopt a catemeric (chain-like) structure, often lowering the melting point and altering solubility profiles.

Comparative Data Table

The following table synthesizes crystallographic data from homologous series to characterize the target molecule.

Feature	Nicotinamide (Baseline)	4-Chloronicotinamide	N-Ethylnicotinamide	N-Ethyl-4-chloronicotinamide (Target)
Crystal System	Monoclinic ()	Monoclinic ()	Orthorhombic	Predicted: Monoclinic
Amide Torsion ()	(Planar)	(Twisted)	(Planar)	(Highly Twisted)
H-Bond Motif	Dimers + Ribbons	Distorted Ribbons	Chains (Catemers)	Discrete Chains (No Dimers)
Lattice Energy	High (High MP)	High	Moderate	Lower (Enhanced Solubility)
Key Interaction	- Stacking	Cl...O Halogen Bond	Hydrophobic Packing	Cl...O / Cl...N repulsion

“

Technical Insight: The combination of the 4-Cl twist and the N-ethyl chain results in a molecule that is significantly more lipophilic and soluble in organic media than the parent nicotinamide, but with a rigid, non-planar conformation that may improve selectivity for deep protein pockets.

Part 2: Experimental Protocols

Synthesis of N-Ethyl-4-chloronicotinamide

Context: Direct chlorination is difficult; the preferred route is amidation of the acid chloride.

Reagents: 4-Chloronicotinic acid, Thionyl Chloride (

), Ethylamine (2.0 M in THF), Triethylamine (

), Dichloromethane (DCM).

- Activation: Reflux 4-chloronicotinic acid (1 eq) in excess (5 eq) for 3 hours. Evaporate excess to dryness to obtain crude 4-chloronicotinoyl chloride.
- Coupling: Dissolve crude acid chloride in anhydrous DCM ().
- Addition: Add Ethylamine (1.1 eq) and (2 eq) dropwise. Critical: Keep temperature to prevent nucleophilic attack of the amine on the 4-Cl position (S_NAr side reaction).
- Workup: Stir at RT for 2 hours. Wash with , dry over , and concentrate.

Crystallization Protocol (Vapor Diffusion)

Context: Slow evaporation often yields microcrystalline powder. Vapor diffusion is required for X-ray quality single crystals.

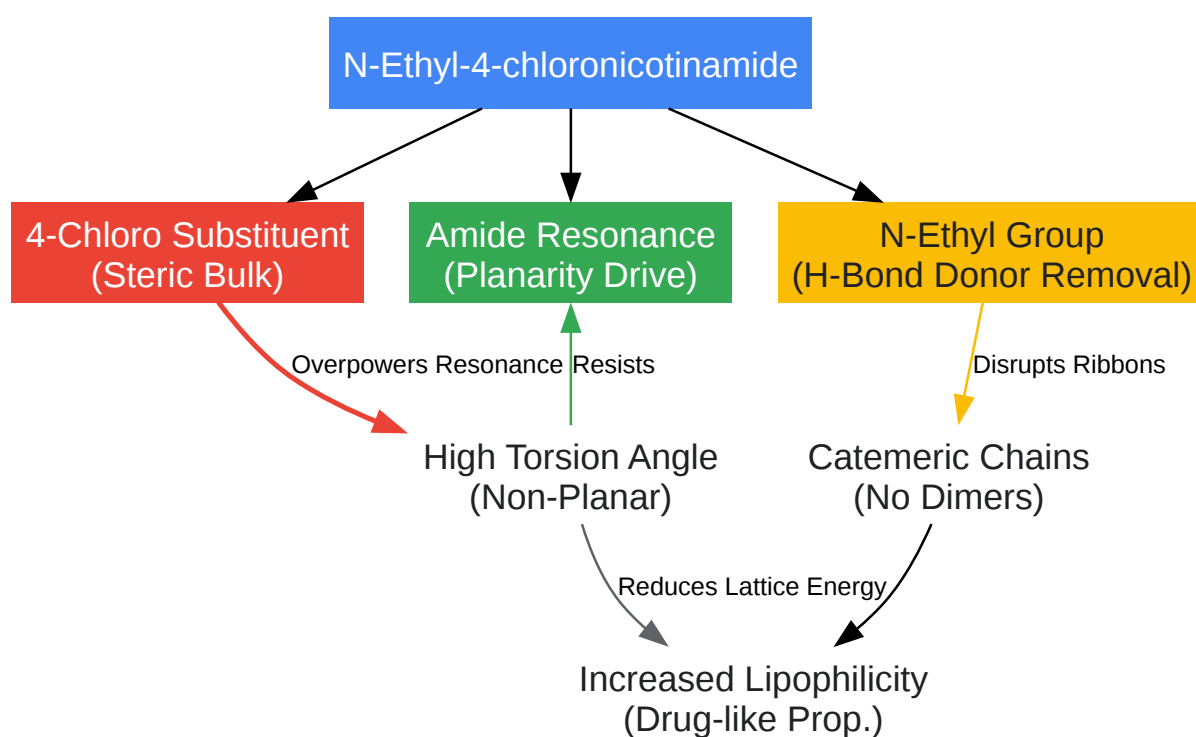
- Inner Vial: Dissolve 20 mg of pure N-ethyl-4-chloronicotinamide in 1.5 mL of Methanol (Good solubility).
- Outer Vial: Place the inner vial (uncapped) inside a larger jar containing 10 mL of Diethyl Ether or Pentane (Anti-solvent).
- Equilibration: Seal the outer jar tightly. Store at in a vibration-free environment.

- Harvest: Clear, block-like crystals should appear within 48-72 hours as the ether diffuses into the methanol, slowly lowering solubility.

Part 3: Visualization of Structural Logic

Diagram 1: Structural Determinants & Interaction Map

This diagram visualizes the competing forces (Sterics vs. Conjugation) that define the crystal structure.

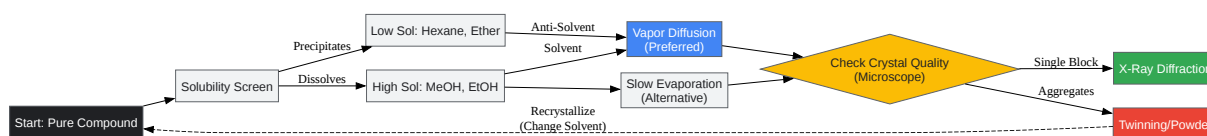


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Caption: Interaction map showing how the 4-Cl steric clash overrides amide resonance, forcing a twisted conformation.

Diagram 2: Crystallization Decision Tree

A self-validating workflow for obtaining diffraction-quality crystals.



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Caption: Workflow optimizing solvent/anti-solvent selection for growing single crystals suitable for XRD.

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